

Application of ^{15}N -Labeled Ammophos in Nitrogen Uptake Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: ammophos

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Introduction

Ammophos, a widely used nitrogen-phosphorus fertilizer, primarily consists of monoammonium phosphate ($\text{NH}_4\text{H}_2\text{PO}_4$) and diammonium phosphate ($(\text{NH}_4)_2\text{HPO}_4$).^[1] Understanding the efficiency of nitrogen (N) uptake from **Ammophos** is crucial for optimizing agricultural productivity and minimizing environmental nitrogen losses. The use of stable isotopes, particularly ^{15}N , provides a powerful tool to trace the fate of fertilizer-derived nitrogen in the plant-soil system.^{[2][3]} This document provides detailed application notes and protocols for conducting nitrogen uptake studies using ^{15}N -labeled **Ammophos**.

Data Presentation

The following tables summarize quantitative data from studies utilizing ^{15}N -labeled fertilizers to assess nitrogen uptake and utilization in wheat, a common crop for which **Ammophos** is applied. While these studies did not use ^{15}N -labeled **Ammophos** specifically, the methodologies are analogous and the data provide a relevant benchmark for expected outcomes.

Table 1: Nitrogen Use Efficiency (NUE) and Nitrogen Derived from Fertilizer (Ndff) in Wheat

Treatment	Tillage	N Rate (kg/ha)	NUE - Grain (%)	Ndff - Grain (%)	Reference
1	Conventional Tillage (CT)	82	20.5	18.0	[4]
2	Conventional Tillage (CT)	115	8.4	19.3	[4]
3	Conventional Tillage (CT)	149	16.5	26.7	[4]
4	No-Till (NT)	82	26.8	-	[4]
5	No-Till (NT)	115	19.0	-	[4]
6	No-Till (NT)	149	30.6	-	[4]

Table 2: Fertilizer-N Recovery in Wheat Plant and Soil

Treatment	N Rate (kg/ha)	Plant Recovery (%)	Soil Residual (%)	Loss (%)	Reference
Split Application	60	45.3	41.5	13.2	[5] [6]
Split Application	150	42.8	35.8	21.4	[5] [6]
Split Application	240	38.2	31.3	30.5	[5] [6]
Band Application	60	43.4	39.8	16.8	[5] [6]
Band Application	150	35.7	34.2	30.1	[5] [6]
Band Application	240	29.5	31.0	39.5	[5] [6]

Experimental Protocols

Protocol 1: Field Micro-plot Experiment for Assessing Nitrogen Uptake from ^{15}N -Labeled **Ammophos** in Wheat

Objective: To quantify the uptake and distribution of nitrogen from ^{15}N -labeled **Ammophos** in wheat under field conditions.

Materials:

- ^{15}N -labeled **Ammophos** (known ^{15}N atomic excess)
- Wheat seeds (e.g., *Triticum aestivum* L.)
- Field plot with uniform soil conditions
- Micro-plot frames (e.g., PVC or metal, 1m x 1m)
- Standard agricultural equipment for sowing and harvesting
- Drying oven
- Grinder/mill
- Elemental Analyzer-Isotope Ratio Mass Spectrometer (EA-IRMS)
- Standard laboratory glassware and consumables

Methodology:

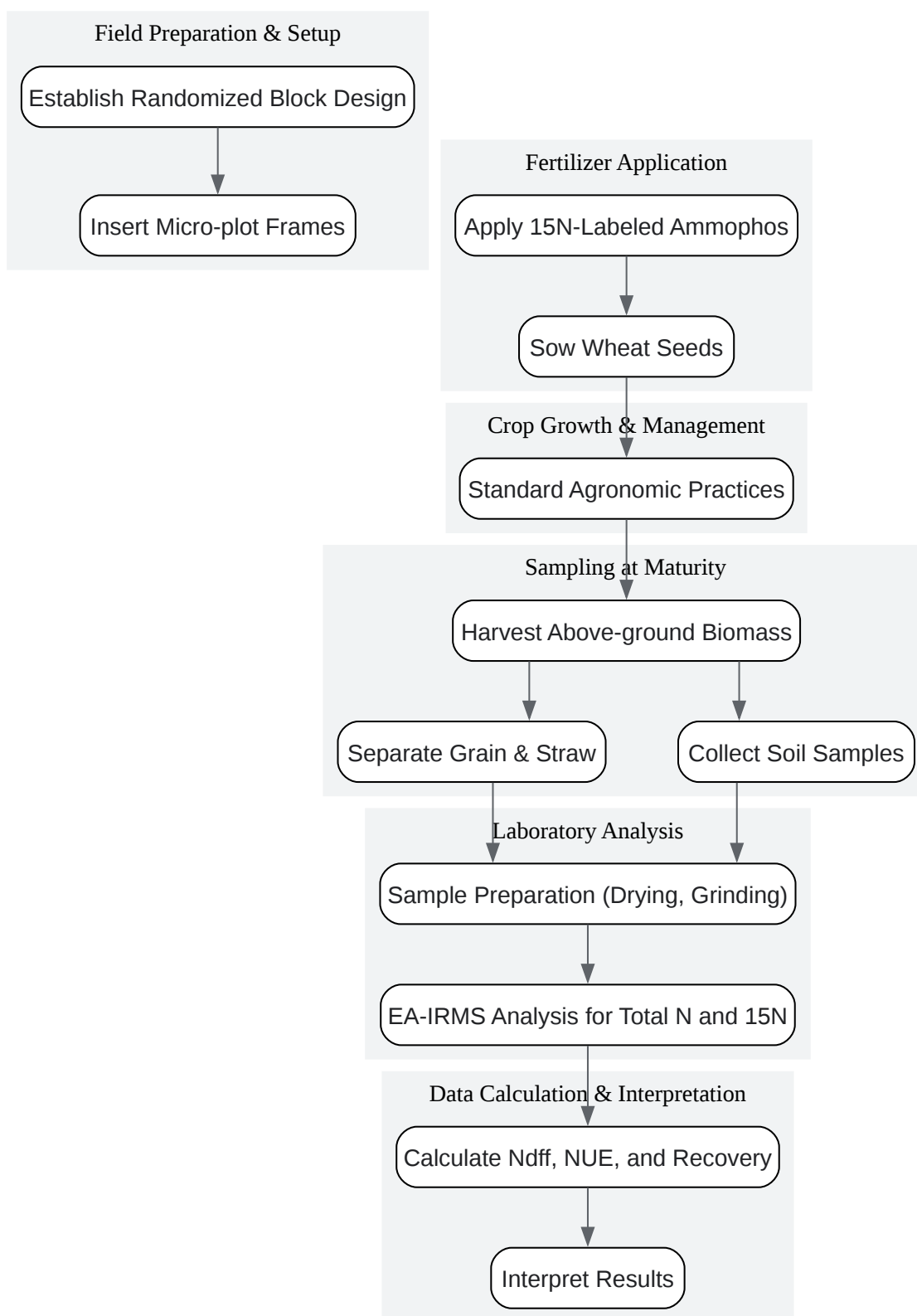
- Experimental Design:
 - Establish a randomized complete block design with a minimum of three replications.
 - Treatments can include different rates of ^{15}N -labeled **Ammophos** application (e.g., corresponding to 60, 120, and 180 kg N/ha) and a control (no N fertilizer).
 - Within each main plot, insert micro-plot frames to a depth of 20-30 cm to minimize lateral movement of the labeled fertilizer.[\[2\]](#)

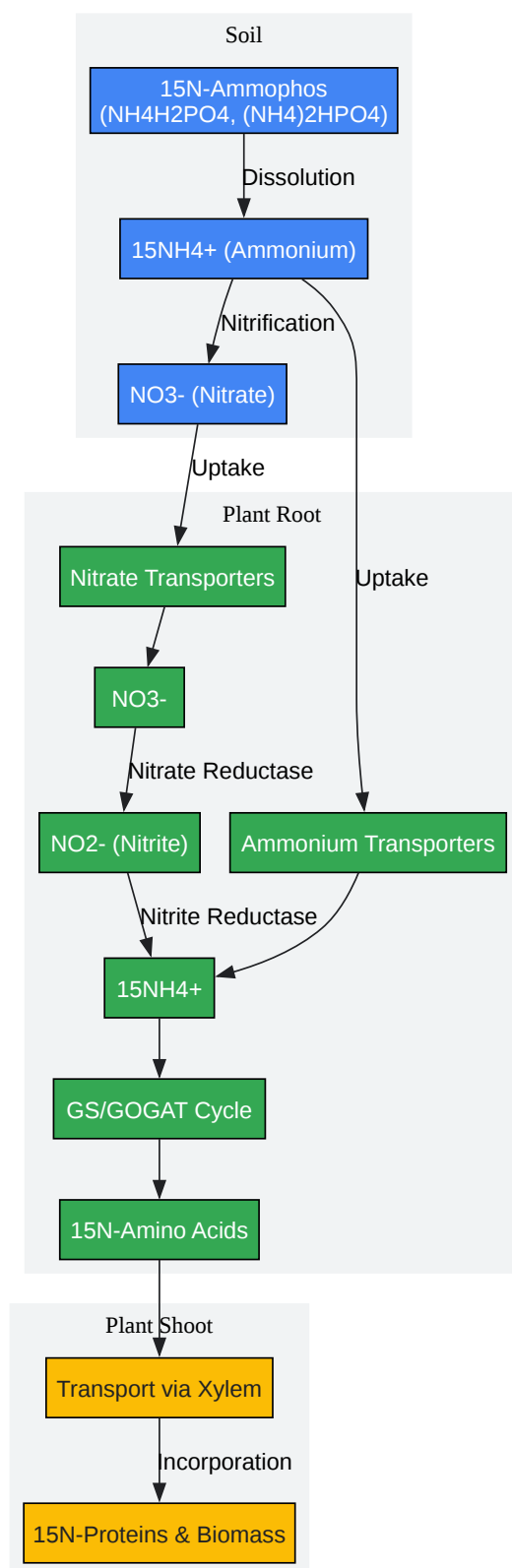
- Fertilizer Application:
 - Calculate the precise amount of ^{15}N -labeled **Ammophos** required for each micro-plot based on the desired N application rate and the area of the micro-plot.
 - Apply the ^{15}N -labeled **Ammophos** evenly to the soil surface within the micro-plot and incorporate it into the top 5-10 cm of soil, or apply it in bands near the seed rows, depending on the research question.[\[5\]](#)
- Sowing and Crop Management:
 - Sow wheat seeds at a uniform density across all plots.
 - Manage the crop according to standard agricultural practices for the region, ensuring that all other nutrients are non-limiting.
- Plant Sampling:
 - At maturity, harvest all above-ground biomass from within each micro-plot.
 - Separate the harvested biomass into grain and straw.
 - Record the total fresh weight of each fraction.
 - Take a representative sub-sample of grain and straw from each micro-plot.
- Soil Sampling:
 - After harvesting, collect soil samples from different depths within the micro-plots (e.g., 0-20 cm, 20-40 cm, 40-60 cm) to determine the residual ^{15}N in the soil.
- Sample Preparation:
 - Dry the plant sub-samples (grain and straw) in an oven at 60-70°C to a constant weight to determine dry matter content.[\[7\]](#)
 - Grind the dried plant samples to a fine powder using a grinder or ball mill.[\[7\]](#)

- Air-dry the soil samples and sieve them to remove roots and other debris.
- ¹⁵N Analysis:
 - Analyze the powdered plant samples and prepared soil samples for total N concentration and ¹⁵N abundance using an Elemental Analyzer-Isotope Ratio Mass Spectrometer (EA-IRMS).^[7]
- Calculations:
 - Nitrogen Derived from Fertilizer (Ndff %): $\text{Ndff (\%)} = [(\text{Atom \% } ^{15}\text{N excess in plant}) / (\text{Atom \% } ^{15}\text{N excess in fertilizer})] \times 100$
 - Nitrogen Use Efficiency (NUE %): $\text{NUE (\%)} = [(\text{Total N in plant derived from fertilizer}) / (\text{Rate of } ^{15}\text{N fertilizer applied})] \times 100$
 - Fertilizer-N Recovery (%): Calculate the percentage of the applied ¹⁵N recovered in the plant (grain and straw) and in the soil at different depths.

Visualizations

Experimental Workflow





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